

# Spectroscopic Profile of 4-Ethylbenzyl Chloride: A Technical Guide

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## Compound of Interest

Compound Name: 4-Ethylbenzyl chloride

Cat. No.: B073555

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This technical guide provides a comprehensive overview of the spectral data for **4-Ethylbenzyl chloride** (CAS No. 1467-05-6), a key intermediate in the synthesis of various organic compounds. The data presented herein, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), is intended to support researchers, scientists, and professionals in the fields of drug development and chemical synthesis in the unambiguous identification and characterization of this compound.

## Summary of Spectral Data

The following tables summarize the key quantitative data obtained from  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry analyses of **4-Ethylbenzyl chloride**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR (Predicted)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.28	d	2H	Ar-H (ortho to CH <sub>2</sub> Cl)
~7.18	d	2H	Ar-H (ortho to CH <sub>2</sub> CH <sub>3</sub> )
4.57	s	2H	-CH <sub>2</sub> Cl
2.65	q	2H	-CH <sub>2</sub> CH <sub>3</sub>
1.23	t	3H	-CH <sub>2</sub> CH <sub>3</sub>

<sup>13</sup>C NMR (Predicted)

Chemical Shift (ppm)	Assignment
~144.5	Ar-C (ipso, ethyl)
~136.0	Ar-C (ipso, chloromethyl)
~128.5	Ar-CH (ortho to CH <sub>2</sub> Cl)
~128.2	Ar-CH (ortho to CH <sub>2</sub> CH <sub>3</sub> )
~46.0	-CH <sub>2</sub> Cl
~28.5	-CH <sub>2</sub> CH <sub>3</sub>
~15.5	-CH <sub>2</sub> CH <sub>3</sub>

## Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Interpretation
~3000-2850	C-H stretch (aromatic and aliphatic)
~1615, 1515	C=C stretch (aromatic ring)
~1465	C-H bend (aliphatic)
~1260	C-H wag (-CH <sub>2</sub> Cl)
~820	C-H bend (para-disubstituted aromatic)
~690	C-Cl stretch

## Mass Spectrometry (MS)

m/z	Interpretation
154	[M] <sup>+</sup> (Molecular ion, <sup>35</sup> Cl isotope)
156	[M+2] <sup>+</sup> ( <sup>37</sup> Cl isotope)
119	[M-Cl] <sup>+</sup> (loss of chlorine)
91	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (tropylium ion)

## Experimental Protocols

The following are detailed methodologies for the key experiments cited.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

**Sample Preparation:** A sample of approximately 10-20 mg of **4-Ethylbenzyl chloride** was dissolved in 0.6 mL of deuterated chloroform (CDCl<sub>3</sub>) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution was then transferred to a 5 mm NMR tube.

**Instrumentation:** <sup>1</sup>H and <sup>13</sup>C NMR spectra were acquired on a 400 MHz NMR spectrometer.

**<sup>1</sup>H NMR Acquisition Parameters:**

- Number of Scans: 16

- Relaxation Delay: 1.0 s
- Pulse Width: 10.0  $\mu$ s
- Acquisition Time: 4.0 s
- Spectral Width: 8000 Hz

#### $^{13}\text{C}$ NMR Acquisition Parameters:

- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Pulse Width: 12.0  $\mu$ s
- Acquisition Time: 1.5 s
- Spectral Width: 25000 Hz
- Decoupling: Proton broadband decoupling

## Infrared (IR) Spectroscopy

Sample Preparation: A single drop of neat **4-Ethylbenzyl chloride** was placed between two polished sodium chloride (NaCl) plates to form a thin liquid film.

Instrumentation: The IR spectrum was recorded using a Fourier Transform Infrared (FTIR) spectrometer.

#### Acquisition Parameters:

- Number of Scans: 32
- Resolution: 4  $\text{cm}^{-1}$
- Spectral Range: 4000-400  $\text{cm}^{-1}$
- Mode: Transmittance

## Mass Spectrometry (MS)

Sample Introduction: A dilute solution of **4-Ethylbenzyl chloride** in dichloromethane was introduced into the mass spectrometer via direct injection.

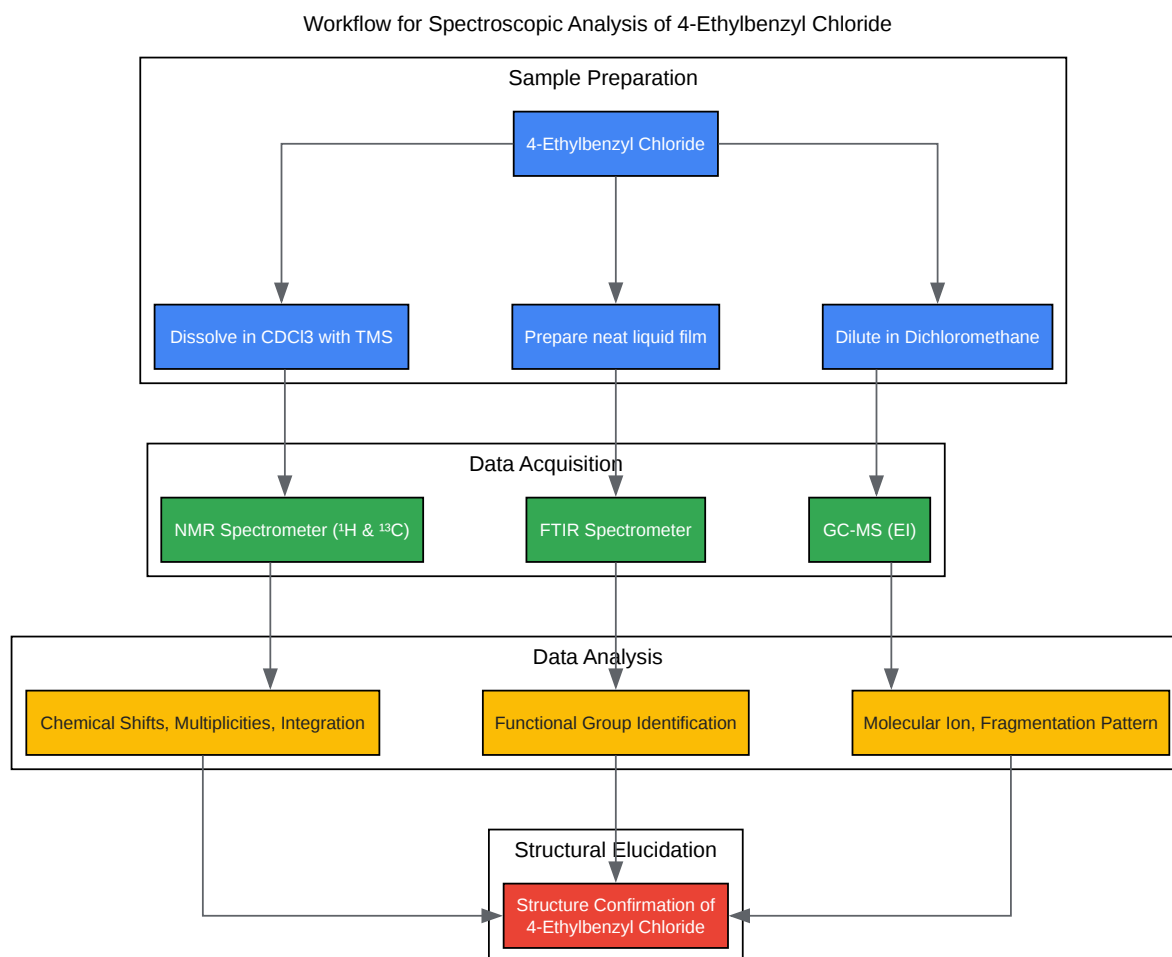
Instrumentation: A Gas Chromatography-Mass Spectrometry (GC-MS) system operating in electron ionization (EI) mode was used.

Acquisition Parameters:

- Ionization Energy: 70 eV
- Source Temperature: 230 °C
- Mass Range: 40-400 amu
- Scan Speed: 1000 amu/s

## Visualizations

The following diagram illustrates the logical workflow for the spectral analysis of **4-Ethylbenzyl chloride**.



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Caption: Workflow for Spectroscopic Analysis of **4-Ethylbenzyl Chloride**.

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